Comprehensive Characterization Guide: 1-Bromo-3-chloro-2-methoxy-4-methylbenzene

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Compound of Interest	
Compound Name:	*1-Bromo-3-chloro-2-methoxy-4-methylbenzene*
CAS No.:	*1226808-61-2*
Cat. No.:	*B580848*

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Executive Summary & Structural Context

1-Bromo-3-chloro-2-methoxy-4-methylbenzene is a tetrasubstituted benzene derivative characterized by a dense functionalization pattern. Its structural core features a methoxy group "sandwiched" between two halogens (bromine and chlorine), creating a unique steric and electronic environment.

- Primary Application: Building block for biaryl systems via Suzuki-Miyaura coupling (utilizing the C-Br bond) or Buchwald-Hartwig aminations.
- Key Challenge: Differentiating this specific regioisomer from its 12 potential isomers (e.g., where the methyl or halogens are transposed).
- Critical Quality Attribute (CQA): Regiochemical purity. The "sandwiched" methoxy motif is prone to synthetic migration or mis-assignment during precursor halogenation.

Physicochemical Profile

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Property	Value / Descriptor	Source
CAS Registry Number	1226808-61-2	[1]
Molecular Formula		[1, 2]
Molecular Weight	235.51 g/mol	[2]
Physical State	Low-melting solid or viscous oil (Ambient)	[3]
Predicted LogP	~3.3 - 3.6	[4]
Solubility	Soluble in , DMSO, EtOAc; Insoluble in	[Field Exp.]

Spectroscopic Identification Strategy

The characterization workflow relies on a "Triangulation Method": Mass Spectrometry (for elemental composition), 1H NMR (for proton count and coupling), and 2D NMR (NOESY) (for spatial confirmation of the regiochemistry).

A. Mass Spectrometry (MS) Analysis

The presence of both Bromine and Chlorine provides a distinct isotopic fingerprint that serves as the first line of identity confirmation.

- Method: GC-MS (EI) or LC-MS (ESI+).
- Diagnostic Cluster: Look for the M+ radical cation (or [M+H]+) cluster.
  - Isotopes:

    (1:1 ratio) and

    (3:1 ratio).
  - Pattern:
    - M (234): Base peak (relative intensity ~75%)

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- M+2 (236): 100% (due to

  and

  overlap)
- M+4 (238): ~25% (due to

)

Note: If the M+2 peak is not the most intense or the ratio deviates significantly from 3:4:1 (approx), suspect dehalogenation or impurities.

B. Nuclear Magnetic Resonance (NMR)

This is the definitive tool for structural proof. The molecule has low symmetry, resulting in distinct signals.

Predicted

H NMR Data (400 MHz,

)

Position	Moiety	Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
2-OMe		3.85 - 3.95	Singlet (3H)	-	Deshielded; NOE silent to Ar-H.
4-Me		2.30 - 2.40	Singlet (3H)	-	Benzylic; NOE to H-5.
H-5	Ar-H	6.90 - 7.00	Doublet (1H)		Ortho to H-6; Meta to Cl.
H-6	Ar-H	7.30 - 7.40	Doublet (1H)		Ortho to H-5; Ortho to Br.

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Critical Structural Proof (The "Sandwich" Test): The most common synthetic error is the migration of the halogen to the position para to the methoxy.

- Correct Structure: The Methoxy group (Pos 2) is between Br (Pos 1) and Cl (Pos 3).
- The Test: Run a 1D NOE or 2D NOESY experiment targeting the Methoxy singlet (~3.9 ppm).
  - Result: You should observe NO enhancement of any aromatic protons.
  - Failure Mode: If you see an NOE correlation between the OMe and an aromatic doublet, you have likely synthesized the isomer where a proton occupies position 1 or 3 (e.g., 1-Bromo-4-chloro-2-methoxy-5-methylbenzene).

Structural Logic Diagram

The following diagram illustrates the decision logic for verifying the regiochemistry.

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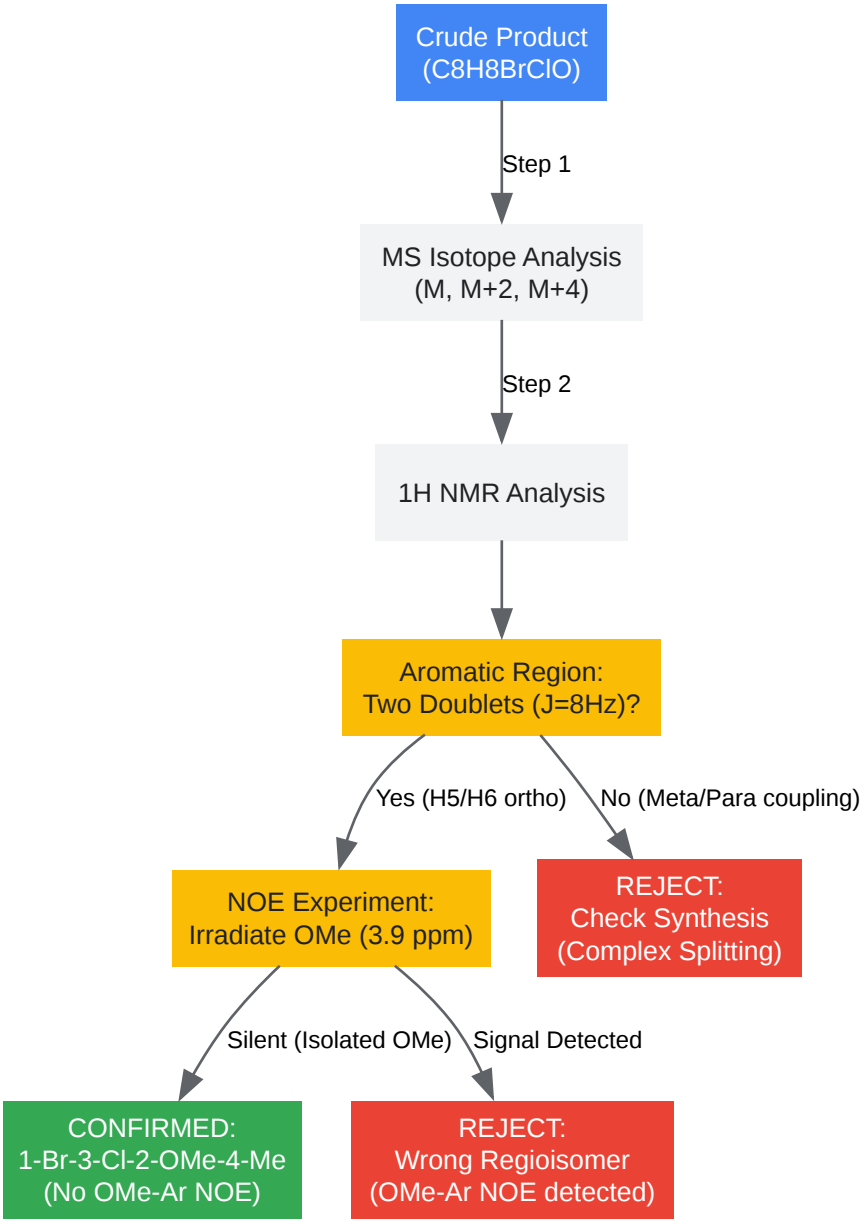

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Figure 1: Decision tree for confirming the regiochemistry of **1-Bromo-3-chloro-2-methoxy-4-methylbenzene**, emphasizing the critical NOE checkpoint.

Purity Profiling (HPLC Method)

For drug development applications, a purity of >98% is typically required. The following reverse-phase method is recommended for separating the target from likely de-halogenated byproducts.

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Method Parameters

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

  mm, 3.5

  .
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient:
  - 0-2 min: 50% B (Isocratic hold to elute polar phenols)
  - 2-15 min: 50%

    95% B (Linear ramp)
  - 15-20 min: 95% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm (Amide/aromatic) and 280 nm (Phenolic/Methoxy).
- Retention Time Prediction: The target compound is highly lipophilic (LogP ~3.5). Expect elution late in the gradient (approx. 12-14 min).

Synthesis & Impurity Origins (Brief)

Understanding the synthesis aids in identifying impurities.

- Route A (Methylation): Starting from 2-Bromo-6-chloro-3-methylphenol.
  - Impurity: Unreacted phenol. (Check IR for -OH stretch at 3400

).
- Route B (Halogenation): Bromination of 2-Chloro-1-methoxy-3-methylbenzene.

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- Impurity: Regioisomers (Br at position 5 instead of 6? No, positions are fixed by directing groups). The main risk is over-bromination or unreacted starting material.

References

- ChemicalBook.**1-Bromo-3-chloro-2-methoxy-4-methylbenzene** Product Page. Accessed 2024.[1] Link
- ChemSrc.CAS 1226808-61-2 Entry & Physical Properties. Accessed 2024.[1] Link
- PubChem.Compound Summary: 4-Bromo-3-chlorotoluene (Structural Analog for Physical Props). National Library of Medicine. Link
- BLD Pharm.**1-Bromo-3-chloro-2-methoxy-4-methylbenzene** MSDS & Specifications. Link

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Sources

- 1. 1-Bromo-4-chloro-2-fluoro-3-methoxybenzene | C7H5BrClFO | CID 66600367 - PubChem [pubchem.ncbi.nlm.nih.gov]
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